

Solubility Profile of 5-Amino-2-methyl-2H-tetrazole: A Technical Guide

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Compound of Interest

Compound Name: 5-Amino-2-methyl-2H-tetrazole

Cat. No.: B1295380

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility profile of **5-Amino-2-methyl-2H-tetrazole**. Due to the limited availability of extensive experimental solubility data for this specific compound, this guide also includes data for the closely related parent compound, 5-aminotetrazole, to provide general solubility trends. The methodologies for solubility determination and a representative synthesis workflow are also detailed.

Introduction

5-Amino-2-methyl-2H-tetrazole is a nitrogen-rich heterocyclic compound of interest in various fields, including medicinal chemistry and materials science. Understanding its solubility in common solvents is crucial for its synthesis, purification, formulation, and application in drug development and other research areas. This guide aims to consolidate the available information on its solubility and provide a practical framework for its handling and use.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₂ H ₅ N ₅	--INVALID-LINK--
Molecular Weight	99.09 g/mol	--INVALID-LINK--
CAS Number	6154-04-7	--INVALID-LINK--
Appearance	White to off-white crystalline powder	--INVALID-LINK--

Solubility Data

Quantitative experimental solubility data for **5-Amino-2-methyl-2H-tetrazole** in a range of common organic solvents is not readily available in the reviewed literature. However, its solubility in water has been reported.

Solubility of 5-Amino-2-methyl-2H-tetrazole in Water

The compound is qualitatively described as soluble in water.^[1] A quantitative value for its water solubility has been calculated using the Crippen method.

Solvent	Solubility (mol/L)	log ₁₀ (Solubility)	Method
Water	~0.0204	-1.69	Crippen Method

Source: Cheméo

Solubility Profile of 5-Aminotetrazole (Related Compound)

To provide a broader perspective on the potential solubility characteristics of **5-Amino-2-methyl-2H-tetrazole**, the following table summarizes the experimentally determined mole fraction solubility of the parent compound, 5-aminotetrazole, in various common solvents at 323.15 K (50 °C). This data can serve as a useful reference for solvent selection, although the presence of the methyl group in the target compound will influence its solubility.

Solvent	Mole Fraction Solubility (x_1) at 323.15 K
N,N-Dimethylformamide (DMF)	7.951×10^{-2}
N-Methylpyrrolidone (NMP)	7.415×10^{-2}
1,4-Dioxane	6.523×10^{-2}
Toluene	3.811×10^{-3}
Isopropanol	1.692×10^{-3}
Ethanol	1.752×10^{-3}
Acetone	1.620×10^{-3}
n-Propanol	1.566×10^{-3}
Methanol	1.470×10^{-3}
Ethyl Acetate	1.393×10^{-3}
1-Butanol	1.315×10^{-3}
Acetonitrile	3.85×10^{-4}

Source: Journal of Chemical & Engineering Data

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of tetrazole derivatives, based on the established isothermal saturation method coupled with High-Performance Liquid Chromatography (HPLC) analysis, as described for 5-aminotetrazole.

Isothermal Saturation Method

This gravimetric method is a reliable technique for determining the equilibrium solubility of a compound in a given solvent at a specific temperature.

Apparatus:

- Jacketed glass vessel with a magnetic stirrer

- Thermostatic water bath
- Analytical balance (± 0.1 mg)
- HPLC system with a UV detector
- Syringe filters (0.45 μm)
- Standard laboratory glassware

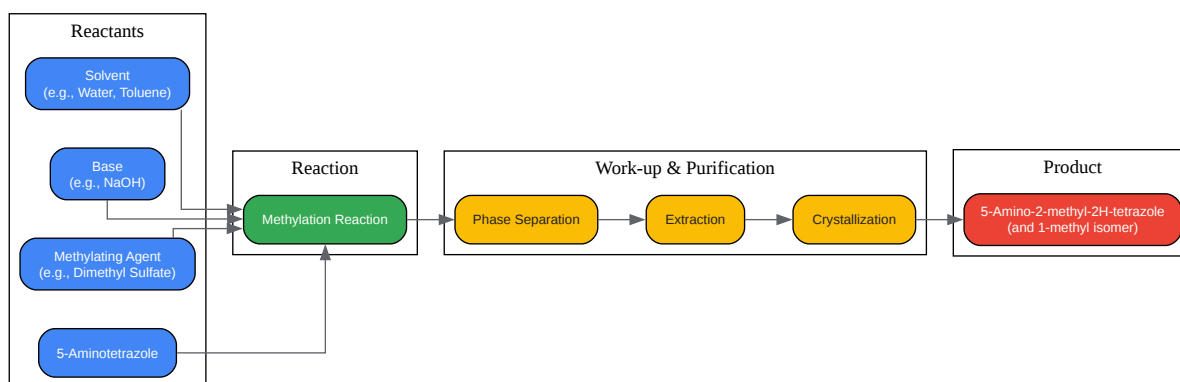
Procedure:

- An excess amount of **5-Amino-2-methyl-2H-tetrazole** is added to a known volume of the selected solvent in the jacketed glass vessel.
- The vessel is sealed to prevent solvent evaporation.
- The solution is agitated using a magnetic stirrer at a constant temperature, maintained by the thermostatic water bath.
- The system is allowed to reach equilibrium, which is typically achieved within 24-48 hours. Preliminary studies should be conducted to determine the optimal equilibration time.
- Once equilibrium is reached, stirring is stopped, and the suspension is allowed to settle for at least 2 hours.
- A sample of the supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe to match the experimental temperature.
- The sample is immediately filtered through a syringe filter into a pre-weighed vial.
- The mass of the collected filtrate is determined using an analytical balance.
- The filtrate is then appropriately diluted with the mobile phase for HPLC analysis.
- The concentration of **5-Amino-2-methyl-2H-tetrazole** in the diluted sample is quantified by HPLC against a pre-prepared calibration curve.

- The mole fraction solubility is calculated from the determined concentration and the masses of the solute and solvent.

Representative Synthesis Workflow

5-Amino-2-methyl-2H-tetrazole can be synthesized via the methylation of 5-aminotetrazole. The methylation of 5-aminotetrazole can yield both 1-methyl and 2-methyl isomers. The following workflow illustrates a general procedure for this synthesis.



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Caption: A generalized workflow for the synthesis of **5-Amino-2-methyl-2H-tetrazole**.

Conclusion

This technical guide provides a summary of the available solubility information for **5-Amino-2-methyl-2H-tetrazole**. While quantitative data in organic solvents is currently limited, the provided information on its water solubility and the solubility of the related compound, 5-aminotetrazole, offers valuable insights for researchers. The detailed experimental protocol for solubility determination and the representative synthesis workflow serve as practical resources

for scientists and professionals working with this compound. Further experimental studies are warranted to establish a comprehensive solubility profile of **5-Amino-2-methyl-2H-tetrazole** in a wider range of common solvents.

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References

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